

A Comprehensive Technical Guide to the Physical Constants of Perfluorocyclobutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octafluorocyclobutane

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Introduction

Perfluorocyclobutane (C₄F₈), also known as **octafluorocyclobutane**, is a synthetic, non-flammable, and colorless gas.^{[1][2]} Due to its chemical inertness and unique physical properties, it finds significant applications in various industrial sectors, including as a refrigerant, a dielectric gas, a propellant, and an etchant in the semiconductor industry.^{[2][3]} While not directly used in drug development, its stable and non-toxic nature makes it a subject of interest in fields requiring inert fluorocarbons.^[2] This technical guide provides a comprehensive overview of the core physical constants of perfluorocyclobutane, details the experimental methodologies used to determine these properties, and presents a generalized workflow for a key experimental procedure.

Core Physical and Chemical Properties

A summary of the fundamental physical and chemical properties of perfluorocyclobutane is presented below.

Property	Value	Source(s)
Molecular Formula	C4F8	[2] [4] [5] [6]
Molar Mass	200.03 g/mol	[1] [2] [3] [4] [5] [6] [7] [8]
CAS Number	115-25-3	[4] [5] [9]
Appearance	Colorless gas	[1]

Thermodynamic Properties

The thermodynamic properties of perfluorocyclobutane are crucial for its application in thermal management and as a refrigerant.

Property	Value	Conditions	Source(s)
Melting Point	-41.4 °C (-42.5 °F; 231.8 K)	[2] [4] [9] [10] [11]	
Boiling Point	-6.0 °C (21.2 °F; 267.2 K)	[2] [4]	
Vapor Pressure	2220 mmHg	25 °C	[2] [4]
Heat Capacity (Liquid)	1.112 J/g·K	240 to 340 K	[12]
Enthalpy of Vaporization	22.31 kJ/mol	[8]	
Enthalpy of Fusion	2.768 kJ/mol	[8]	
Critical Temperature	115.22 °C (239.4 °F; 388.37 K)	[8]	
Critical Pressure	2.778 MPa	[8]	
Critical Density	0.616 g/cm ³	[8]	

Physical and Optical Properties

Key physical and optical characteristics of perfluorocyclobutane are detailed below.

Property	Value	Conditions	Source(s)
Density (liquid)	1.637 g/cm ³	at -5.8 °C	[1]
Density (gas)	9.97 kg/m ³	at -6 °C and 1 atm	[1]
8.82 kg/m ³	at 15 °C and 1 atm	[1]	
Refractive Index	1.217	25 °C	[2][4][8][9]
Viscosity	109 x 10 ⁻⁶ Poise	1.013 bar and 0 °C	[1]
Solubility in Water	0.016 vol/vol	1.013 bar and 20 °C	[1]

Experimental Protocols

Detailed, step-by-step experimental protocols for determining the physical constants of perfluorocyclobutane are not extensively available in open literature. However, the methodologies employed in key studies can be summarized as follows:

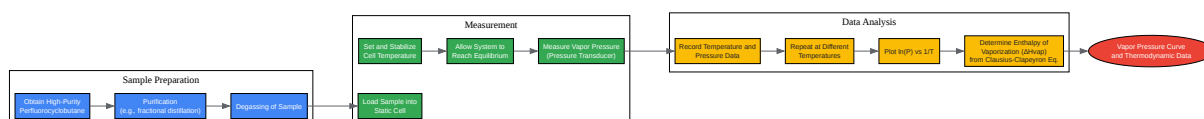
Vapor Pressure Determination (Static Cell Method): The vapor pressure of perfluorocyclobutane has been measured using a static cell apparatus. This method involves confining a pure sample of the substance in a thermostated cell. The pressure of the vapor in equilibrium with the liquid is measured at various temperatures. The temperature of the cell is precisely controlled and measured, often with a platinum resistance thermometer. The pressure is measured with a high-precision pressure transducer. Data is collected over a range of temperatures to establish the vapor pressure curve.

Heat Capacity of Gaseous Perfluorocyclobutane (Constant-Flow Calorimetry): The heat capacity of gaseous perfluorocyclobutane was determined with an accuracy of 0.1% using a constant-flow calorimeter. In this technique, the gas is passed through a calorimeter at a constant, known flow rate. A known amount of heat is supplied to the gas, and the resulting temperature rise is measured. By knowing the flow rate, the heat input, and the temperature change, the heat capacity at constant pressure (C_p) can be calculated. Measurements are typically made at several pressures and extrapolated to zero pressure to obtain the ideal gas heat capacity.

Pressure-Volume-Temperature (PVT) Properties: The PVT properties of perfluorocyclobutane have been studied using a constant-volume piezometer. This apparatus consists of a vessel of known volume that can be maintained at a constant temperature. A known mass of the substance is introduced into the piezometer, and the pressure is measured at various temperatures. These measurements provide data on the compressibility of the gas and can be used to derive equations of state and other thermodynamic properties.

Visualizations

As perfluorocyclobutane is a chemically inert gas, it is not involved in biological signaling pathways. Therefore, a representative experimental workflow for the determination of a key physical constant is provided instead.



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Caption: Generalized workflow for vapor pressure determination using a static cell method.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Constants of Perfluorocyclobutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090634#physical-constants-of-perfluorocyclobutane]

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